

Reducing the faint odor of L-Menthyl lactate in sensitive applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *L-Menthyl lactate*

Cat. No.: B1212839

[Get Quote](#)

Technical Support Center: L-Menthyl Lactate

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address the faint odor associated with **L-Menthyl lactate** in sensitive applications.

Frequently Asked Questions (FAQs)

Q1: What is the typical odor profile of **L-Menthyl lactate**?

A1: **L-Menthyl lactate** is characterized by a faint, mild, and fresh minty odor.^{[1][2][3]} Some evaluations also describe subtle notes that are slightly grassy, or reminiscent of tobacco and chamomile.^{[4][5][6]} It is significantly less intense than the odor of its precursor, L-menthol.^[7]

Q2: What is the source of the faint odor in **L-Menthyl lactate**?

A2: The faint odor is an inherent characteristic of the **L-Menthyl lactate** molecule itself. However, the perceived intensity can be influenced by the purity of the material. Commercial grades may contain trace amounts of starting materials, primarily L-menthol, which is volatile and has a strong minty odor.^{[8][9]} Other potential sources include byproducts from the synthesis process, such as higher lactoyl esters of menthyl lactate.^{[8][10][11]}

Q3: Why is it critical to reduce this faint odor in certain applications?

A3: In sensitive applications such as high-end cosmetics, pharmaceuticals, or "fragrance-free" product lines, even a faint characteristic odor can be undesirable. Reducing the odor is crucial to maintain the intended scent profile of the final formulation or to achieve true odor neutrality.

[4][7]

Q4: Is **I-Menthyl lactate** chemically stable in typical formulations?

A4: Yes, **I-Menthyl lactate** is generally stable under normal storage and use conditions.[5] It maintains its stability within a pH range of 4 to 8, making it suitable for a wide variety of cosmetic and pharmaceutical formulations.[1][7] Instability outside this pH range could potentially lead to degradation and the development of off-odors.

Troubleshooting Guide

Q1: The **I-Menthyl lactate** in my formulation has a stronger minty odor than anticipated. What is the likely cause and solution?

A1: A stronger-than-expected minty odor is typically linked to the purity of the **I-Menthyl lactate** used.

- Possible Cause: The grade of **I-Menthyl lactate** may contain residual I-menthol from the synthesis process.[8] L-menthol is highly volatile and possesses a much stronger odor profile than **I-Menthyl lactate**.
- Troubleshooting Steps:
 - Verify Purity: Contact your supplier for a certificate of analysis (CoA) to confirm the purity and check for levels of residual reactants like menthol. Commercial grades can have purities of ≥97%. [12]
 - Source Higher Purity Grade: Procure a higher purity grade of **I-Menthyl lactate** with lower specified limits for volatile impurities.
 - Purification: If sourcing a higher grade is not feasible, consider implementing a purification step, such as recrystallization, to remove volatile impurities.

Q2: How can I eliminate the inherent faint odor of **I-Menthyl lactate** for a completely "fragrance-free" product?

A2: To eliminate the residual inherent odor for highly sensitive applications, molecular encapsulation or adsorption methods are recommended.

- Possible Cause: The intrinsic, albeit faint, odor of the **I-Menthyl lactate** molecule itself is detectable.

- Troubleshooting Steps:

- Odor Encapsulation with Cyclodextrins: Incorporate a water-soluble, uncomplexed cyclodextrin (e.g., hydroxypropyl-beta-cyclodextrin) into the aqueous phase of your formulation. Cyclodextrins can encapsulate the **I-Menthyl lactate** molecules, effectively trapping the volatile odor compounds and reducing their release into the headspace.[\[13\]](#) [\[14\]](#)[\[15\]](#)
- Adsorption: Introduce a high-purity adsorbent material, such as activated carbon or silica, into the formulation process. This is more suitable for processing steps where the adsorbent can be subsequently filtered out.

Q3: I've observed that the odor in my formulation containing **I-Menthyl lactate** changes or intensifies over time. What could be causing this?

A3: While **I-Menthyl lactate** is generally stable, a change in odor over time suggests a potential chemical interaction or degradation within your specific formulation.

- Possible Cause:

- The formulation's pH may have shifted to outside the stable 4-8 range, leading to hydrolysis or other degradation pathways.[\[16\]](#)
- An interaction with another reactive ingredient in the formulation may be occurring.

- Troubleshooting Steps:

- Monitor pH: Conduct a stability study and monitor the pH of the formulation over time. If a shift is observed, the buffering capacity of the system may need to be adjusted.
- Assess Ingredient Compatibility: Systematically evaluate the compatibility of **I-Menthyl lactate** with each individual ingredient in the formulation to identify any potential adverse reactions.

Data Presentation

Table 1: Physicochemical Properties of **I-Menthyl Lactate**

Property	Value
CAS Number	61597-98-6 / 59259-38-0[4][17]
Molecular Formula	C ₁₃ H ₂₄ O ₃ [4]
Molecular Weight	228.33 g/mol [4][5]
Appearance	White crystalline powder or fused solid[1][3][4]
Odor Profile	Faint, mild, cool, minty; may have slight grassy/tobacco notes[2][4][5]
Solubility	Slightly soluble in water; soluble in ethanol, oils, and glycols[4][7][17]
pH Stability	Stable in a pH range of 4-8[1][7]

Table 2: Recommended Application Levels of **I-Menthyl Lactate**

Application	Recommended Concentration (mg/kg or %)
Beverages	1 - 20 mg/kg[4]
Chewing Gum	500 - 2000 mg/kg[4]
Confectionery	15 - 500 mg/kg[4]
Toothpaste / Mouthwash	10 - 1000 mg/kg[4]
Creams / Lotions	0.1% - 3%[7]

Experimental Protocols

Protocol 1: Purification of **I-Menthyl Lactate** by Recrystallization

This protocol describes a general method for purifying **I-Menthyl lactate** to reduce odor-causing impurities like residual I-menthol.

- Solvent Selection: Based on solubility data, a suitable solvent system is ethanol and water. **I-Menthyl lactate** is soluble in ethanol and only slightly soluble in water.[4][7]
- Dissolution: Gently warm the minimum required amount of ethanol to 40-50°C. Add the **I-Menthyl lactate** powder to the warm ethanol and stir until it is completely dissolved.
- Precipitation: Slowly add deionized water (the anti-solvent) dropwise to the stirred ethanol solution at room temperature. Continue adding water until a persistent cloudiness (incipient precipitation) is observed.
- Crystallization: Cover the container and allow it to cool slowly to room temperature, then transfer it to a 4°C refrigerator for several hours to maximize crystal formation.
- Isolation: Collect the purified crystals by vacuum filtration using a Büchner funnel.
- Washing: Wash the crystals on the filter with a small amount of ice-cold deionized water to remove any remaining soluble impurities.

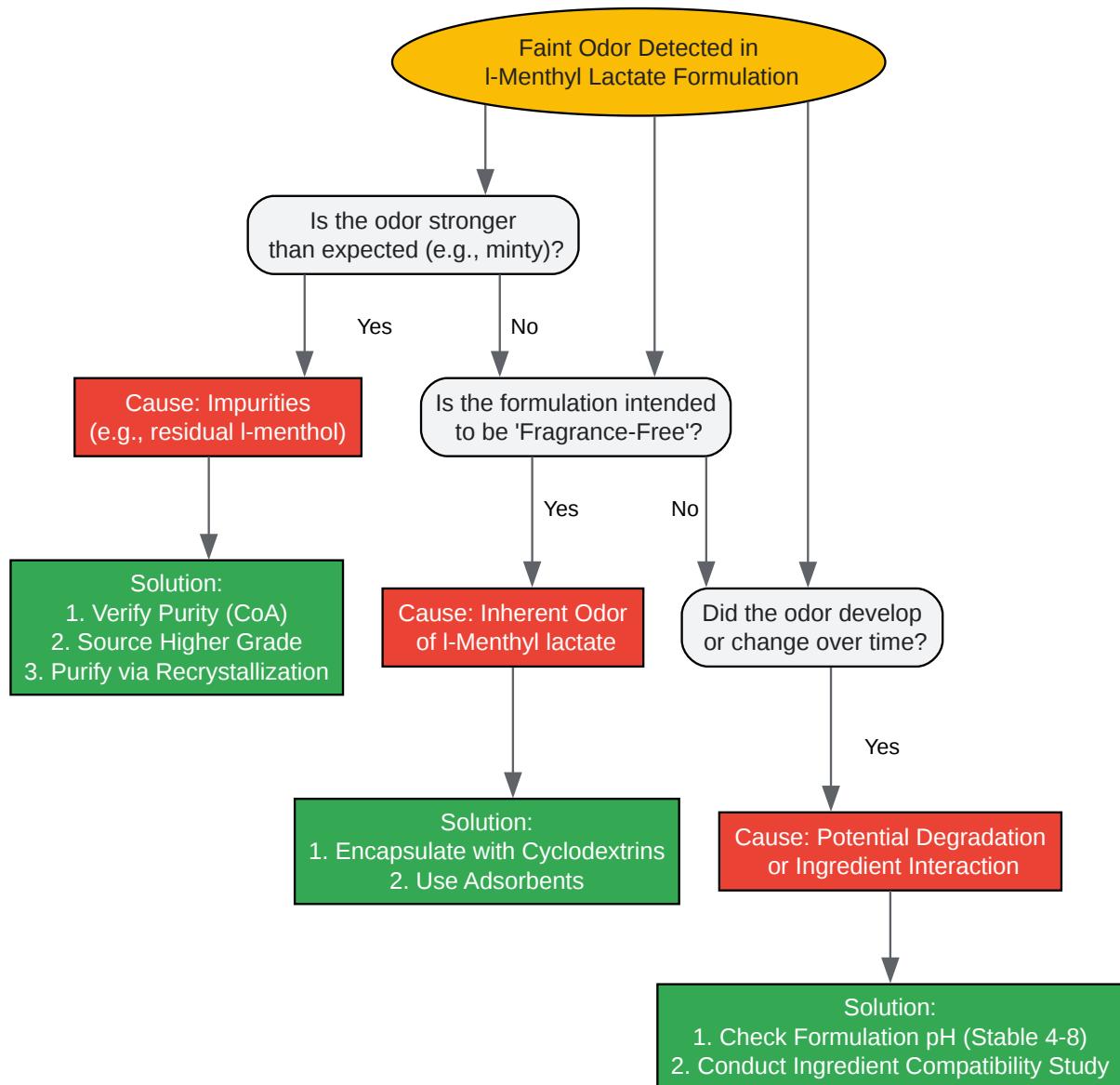
- Drying: Dry the purified crystals under a vacuum at a low temperature (e.g., 30-35°C) until a constant weight is achieved. The resulting crystals should have a reduced odor profile.

Protocol 2: Odor Reduction in an Aqueous Formulation via Cyclodextrin Encapsulation

This protocol details the steps for incorporating cyclodextrins to mask the inherent odor of **I-Menthyl lactate**.

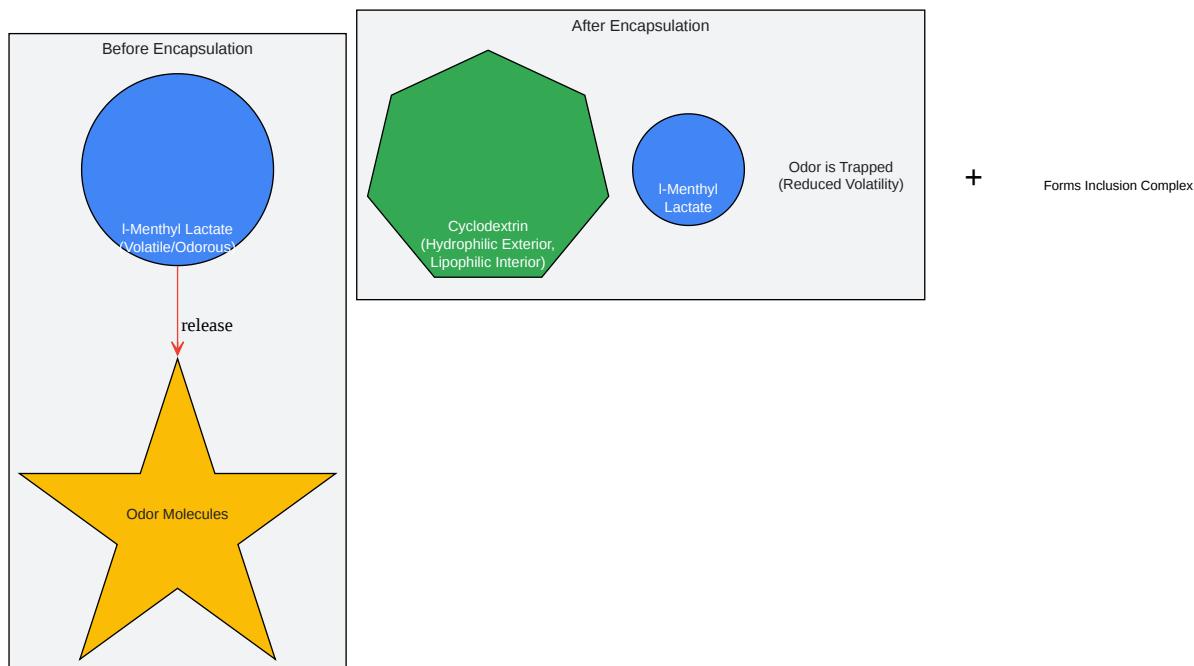
- Cyclodextrin Selection: Choose a highly water-soluble cyclodextrin derivative, such as Hydroxypropyl- β -cyclodextrin (HP- β -CD), for optimal performance.
- Preparation of Cyclodextrin Solution: Prepare the aqueous phase of your formulation. While stirring, slowly add the selected cyclodextrin powder to the water until fully dissolved. A typical starting concentration for the cyclodextrin is 1-5% w/w.
- Preparation of **I-Menthyl Lactate** Premix: As **I-Menthyl lactate** has low water solubility, pre-dissolve it in a suitable co-solvent (e.g., propylene glycol or ethanol) that is compatible with the final formulation. A typical usage level is 0.1-2.0%.[\[17\]](#)
- Complexation: Slowly add the **I-Menthyl lactate** premix to the stirring cyclodextrin solution.
- Equilibration: Continue to stir the mixture at room temperature for at least 60 minutes to allow for the formation of the inclusion complex between the **I-Menthyl lactate** and the cyclodextrin molecules.
- Formulation Completion: Proceed with adding the remaining ingredients of your formulation to this aqueous phase. The encapsulated **I-Menthyl lactate** will now exhibit a significantly reduced odor.

Visualizations



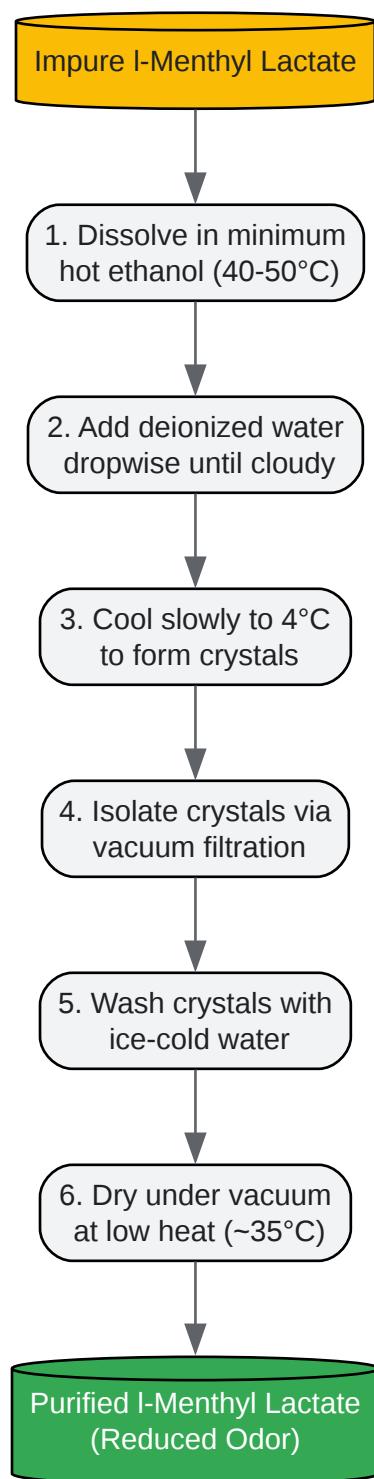
[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for diagnosing and resolving odor issues.



[Click to download full resolution via product page](#)

Caption: Mechanism of odor reduction via cyclodextrin encapsulation.



[Click to download full resolution via product page](#)

Caption: Workflow for purification of **L-Menthyl lactate** by recrystallization.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. img.perfumerflavorist.com [img.perfumerflavorist.com]
- 2. laevo-menthyl lactate, 59259-38-0 [thegoodsentscompany.com]
- 3. perfumerflavorist.com [perfumerflavorist.com]
- 4. ffc.alfa-chemistry.com [ffc.alfa-chemistry.com]
- 5. synerzine.com [synerzine.com]
- 6. Menthyl Lactate | Cosmetic Ingredients Guide [ci.guide]
- 7. flychem.com [flychem.com]
- 8. EP2925716A1 - Composition of menthol and menthyl lactate, its preparation and its use as a cooling, flavouring and/or fragrance agent - Google Patents [patents.google.com]
- 9. patents.justia.com [patents.justia.com]
- 10. specialchem.com [specialchem.com]
- 11. Page loading... [guidechem.com]
- 12. L-乳酸薄荷酯 ≥97%, FG | Sigma-Aldrich [sigmaaldrich.com]
- 13. US20010026771A1 - Uncomplexed cyclodextrin solutions for odor control on inanimate surfaces - Google Patents [patents.google.com]
- 14. cyclolab.hu [cyclolab.hu]
- 15. US5714137A - Uncomplexed cyclodextrin solutions for odor control on inanimate surfaces - Google Patents [patents.google.com]
- 16. Menthyl lactate - Cosmacon [cosmacon.de]
- 17. Menthyl Lactate [alexmo-cosmetics.de]
- To cite this document: BenchChem. [Reducing the faint odor of L-Menthyl lactate in sensitive applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1212839#reducing-the-faint-odor-of-l-menthyl-lactate-in-sensitive-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com